

Physical properties of 2,4,5-Trichloropyrimidine (melting point, boiling point, density)

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Compound of Interest

Compound Name: 2,4,5-Trichloropyrimidine

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An In-depth Technical Guide to the Physical Properties of 2,4,5-Trichloropyrimidine

This technical guide provides a comprehensive overview of the physical properties of **2,4,5-trichloropyrimidine**, a pivotal intermediate in the synthesis of various pharmaceuticals and agrochemicals.^{[1][2][3]} This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and a visual representation of its synthesis pathway.

Physical and Chemical Properties

2,4,5-Trichloropyrimidine is a halogenated pyrimidine derivative with the chemical formula $C_4HCl_3N_2$.^[1] Its structure, featuring three chlorine atoms on the pyrimidine ring, imparts significant reactivity, making it a valuable building block in organic synthesis.^[1] It is utilized in the production of potent and selective anaplastic lymphoma kinase (ALK-5) inhibitors for anti-tumor treatments and in the manufacture of EGFR inhibitors.^[2]

The physical state of **2,4,5-trichloropyrimidine** is reported with some variation in the literature. It has been described as a colorless to pale yellow or light orange clear liquid.^{[1][4]} However, at least one source characterizes it as a colorless to yellow crystalline solid with a melting point of 62-64°C.^[3] This discrepancy may be attributable to the purity of the substance or the presence of isomers. For the purposes of this guide, we will consider the properties reported by the

majority of chemical suppliers, which indicate a liquid state at room temperature. The compound is not miscible or is difficult to mix with water.[5]

Table 1: Physical Properties of **2,4,5-Trichloropyrimidine**

Physical Property	Value	Conditions
Melting Point	No data available (liquid at room temp.) / 62-64°C[3]	
Boiling Point	258.5°C	760 mmHg
96°C[1][4]	12 mmHg	
84°C[6][7][8]	1.0 mmHg	
Density	1.6001 g/mL[5][9][10]	25°C
1.61 g/mL[1][4]	20°C	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of this specific compound are not extensively published. However, standard laboratory procedures for determining melting point, boiling point, and density are applicable.

2.1. Determination of Melting Point

Should the compound be in a solid form, the melting point can be determined using a standard melting point apparatus.

- Apparatus: Capillary tube melting point apparatus.
- Procedure:
 - A small, dry sample of the crystalline compound is packed into a capillary tube.
 - The tube is placed in the heating block of the apparatus.
 - The sample is heated at a controlled rate.

- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

2.2. Determination of Boiling Point

The boiling point can be determined by distillation at atmospheric or reduced pressure.

- Apparatus: Distillation apparatus, including a boiling flask, condenser, and receiving flask; thermometer; heating mantle; vacuum source (for reduced pressure).
- Procedure:
 - The liquid sample is placed in the boiling flask with boiling chips.
 - The apparatus is assembled for distillation.
 - The sample is heated until it boils, and the vapor temperature is recorded. This temperature remains constant during the distillation of a pure substance and is recorded as the boiling point.
 - For vacuum distillation, the pressure is reduced to the desired level before heating.

2.3. Determination of Density

The density of the liquid can be determined using a pycnometer or a density meter.

- Apparatus: Pycnometer (a flask with a specific volume) or an oscillating U-tube density meter; analytical balance.
- Procedure (using a pycnometer):
 - The empty pycnometer is weighed.
 - It is then filled with the liquid sample, ensuring no air bubbles are present, and weighed again.
 - The volume of the pycnometer is known or can be calibrated with a liquid of known density (e.g., water).

- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Synthesis of 2,4,5-Trichloropyrimidine

A common synthetic route to **2,4,5-trichloropyrimidine** starts from 5-chlorouracil.^{[2][5]} The process involves chlorination using agents like phosphorus pentachloride (PCl_5) in phosphorus oxychloride (POCl_3) or thionyl chloride (SOCl_2).^{[2][11][12]}

3.1. Example Synthetic Protocol from 5-Chlorouracil

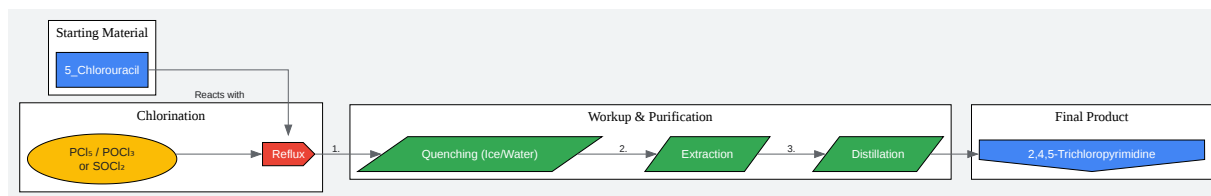
The following is a general procedure based on published methods.^{[2][5][11][12]}

- Reactants:
 - 5-chlorouracil
 - Phosphorus pentachloride (PCl_5) and phosphorus oxychloride (POCl_3) OR Thionyl chloride (SOCl_2)
 - Dichloroethane (solvent, if using thionyl chloride)
- Procedure using PCl_5 and POCl_3 :
 - 5-chlorouracil is dissolved in phosphorus oxychloride.^[5]
 - Phosphorus pentachloride is added to the mixture.^[5]
 - The reaction mixture is heated to reflux and maintained overnight.^[5]
 - After completion, the mixture is cooled, and the excess phosphorus oxychloride is removed under reduced pressure.^[5]
 - The residue is carefully quenched with crushed ice and partitioned between water and a suitable organic solvent (e.g., dichloromethane).^[5]
 - The organic layer is separated, dried, and concentrated to yield the crude product, which can be further purified by distillation.

- Procedure using Thionyl Chloride:
 - 5-chlorouracil and thionyl chloride are added to dichloroethane as a solvent.[11][12]
 - The mixture undergoes a heat insulation reflux reaction.[11][12]
 - Upon completion, water is added to the mixture, and the aqueous layer is separated.[11][12]
 - Dichloroethane is distilled off to obtain **2,4,5-trichloropyrimidine**. [11][12]

Synthesis Workflow Diagram

The following diagram illustrates the synthesis of **2,4,5-trichloropyrimidine** from 5-chlorouracil.



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Caption: Synthesis workflow for **2,4,5-Trichloropyrimidine**.

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